

# Technical Guide: MOPS Sodium Salt Safety & Application Profile

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## Compound of Interest

Compound Name: *3-(n-Morpholino) propanesulfonic acid sodium salt*

Cat. No.: *B12040646*

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## Part 1: Executive Technical Summary

MOPS Sodium Salt is a zwitterionic biological buffer derived from the morpholine family, classified as one of the "Good's Buffers."<sup>[1]</sup> Unlike its free acid counterpart (pH 2.5–4.0 in solution), the sodium salt yields an alkaline solution (pH 10–12), making it a critical component for "self-balancing" buffer systems where high-molarity NaOH titration is undesirable.

This guide moves beyond the standard legal requirements of a Material Safety Data Sheet (MSDS). It integrates safety data with practical application protocols, specifically designed for researchers requiring high-fidelity pH control in cell culture, electrophoresis, and protein purification.

## Part 2: Chemical Identity & Physicochemical Profile

To ensure experimental reproducibility, verify the identity and grade of your reagent against the parameters below.

### Table 1: Physicochemical Specifications

Parameter	Specification	Practical Implication
Chemical Name	3-(N-Morpholino)propanesulfonic acid, Sodium Salt	N/A
CAS Number	71119-22-7	Distinct from MOPS Free Acid (CAS 1132-61-2).[2]
Formula		MW: 231.25 g/mol (Anhydrous).[3]
pKa (25°C)	7.20 ± 0.15	Optimal buffering range: pH 6.5 – 7.[1]9.
Solubility	33% (w/w) in	Highly soluble; useful for concentrated stocks.
pH (0.1 M aq)	10.0 – 12.0	Critical: Requires acid (HCl) or MOPS Free Acid to lower pH. [4]
Absorbance	Low UV absorption at nm	Minimal interference with DNA/Protein assays.
Stability	Hygroscopic; Light Sensitive	Must be stored in dark, desiccated conditions.

## Part 3: Hazard Identification & Risk Assessment

While MOPS Sodium Salt is often classified as "Not Hazardous" under GHS in many jurisdictions, it acts as a physical irritant in its powdered form.

### Toxicology & Exposure Risks[5]

- **Inhalation (Primary Risk):** Fine particulate dust can cause respiratory tract irritation.
- **Skin/Eye Contact:** May cause mechanical irritation or mild chemical irritation due to the alkaline nature (pH ~11) of the dissolved salt on moist membranes.

- Systemic Toxicity: Low. LD50 data generally suggests >2,000 mg/kg (oral, rat), but specific data for the sodium salt is often extrapolated from the free acid.

## Signal Word: WARNING (Precautionary)

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[5]

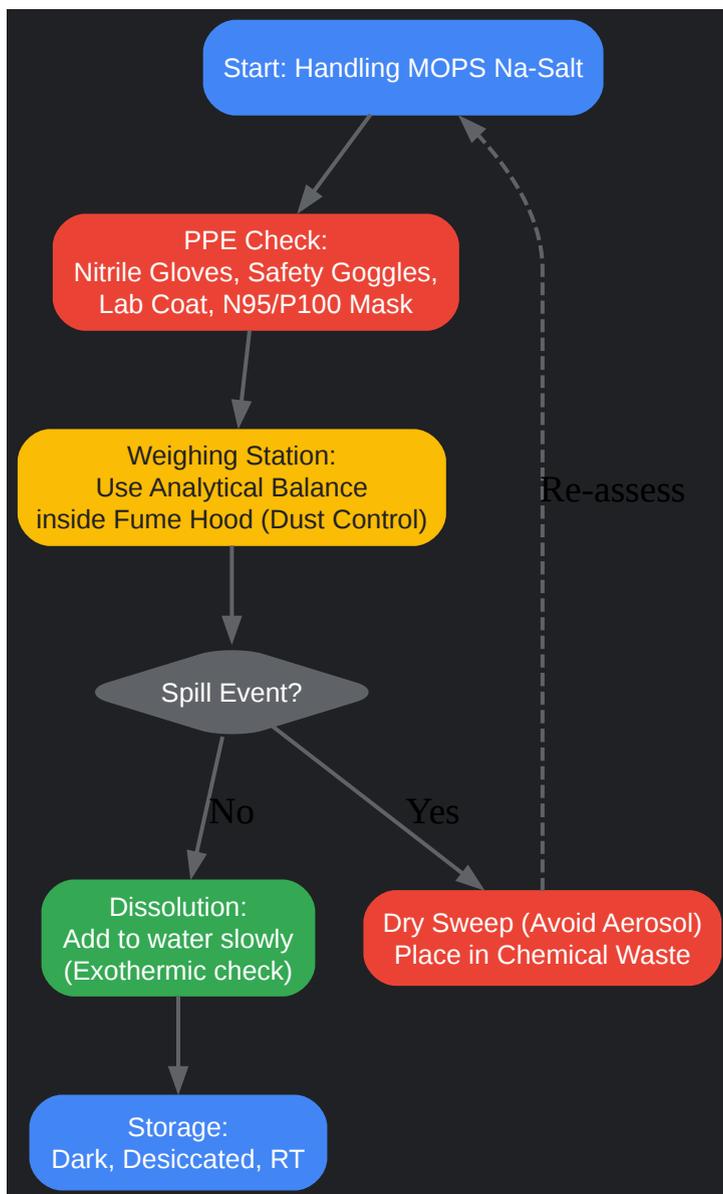
## Part 4: Safe Handling & Storage Architecture

The stability of MOPS is compromised by oxidative degradation (yellowing) when exposed to light or high heat (autoclaving).

### Storage Protocol

- Environment: Store at Room Temperature (15–30°C).
- Container: Amber glass or opaque plastic (HDPE) to prevent photo-oxidation.
- Atmosphere: Keep tightly sealed.[5][6][7] The salt is hygroscopic; moisture absorption alters the effective molecular weight, leading to inaccurate molarity calculations.

## Diagram 1: Safe Handling & Risk Mitigation Workflow



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Caption: Workflow for minimizing particulate exposure and managing spills during reagent preparation.

## Part 5: Technical Application Guide (Protocols)

### Why use the Sodium Salt?

Researchers use MOPS Sodium Salt instead of (or with) MOPS Free Acid to minimize ionic strength fluctuations.

- Traditional Method: MOPS Free Acid + NaOH

Adds significant

ions to adjust pH.

- Optimized Method: MOPS Sodium Salt + MOPS Free Acid

Mix to achieve pH 7.2 without adding extra chloride or sodium ions.

## Protocol: Preparation of 1 L of 0.1 M MOPS Buffer (pH 7.2)

Method: The "Self-Balancing" Dual-Component System

Reagents:

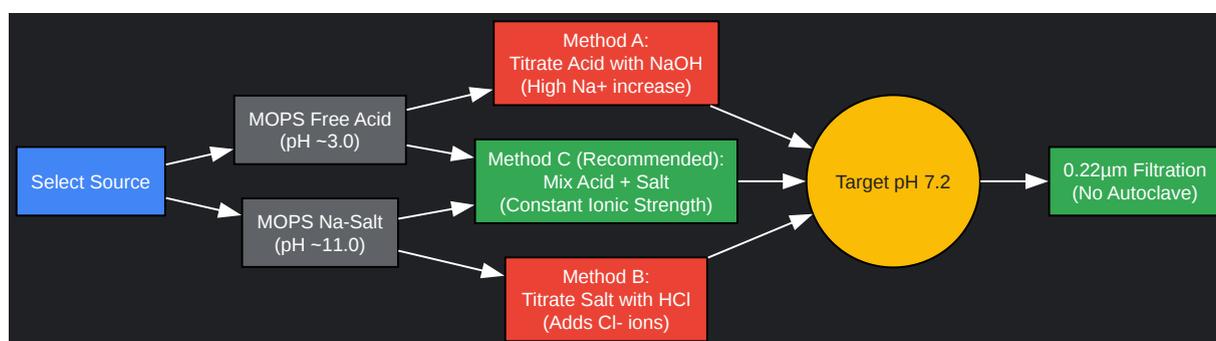
- MOPS Sodium Salt (MW: 231.25)[5][8]
- MOPS Free Acid (MW: 209.26)[2][9]
- Milli-Q Water (18.2 MΩ·cm)

Step-by-Step Methodology:

- Calculation:
  - Target Molarity: 0.1 M
  - Target Volume: 1 L
  - Note: Using the Henderson-Hasselbalch equation is theoretical. The following empirical approach is more accurate for temperature-dependent buffers.
- Preparation of Stock A (Acid):
  - Dissolve 20.93 g of MOPS Free Acid in 900 mL of Milli-Q water.
- Preparation of Stock B (Base):

- Dissolve 23.13 g of MOPS Sodium Salt in 900 mL of Milli-Q water.
- Titration (The Validated Step):
  - Place Stock A on a magnetic stirrer with a calibrated pH probe.
  - Slowly add Stock B to Stock A until pH reaches 7.20.
  - Why? This prevents "overshooting" with strong acids/bases and keeps ionic strength consistent.
- Final Adjustment:
  - Top up to 1 L with Milli-Q water.[9]
- Sterilization (Critical):
  - Do NOT Autoclave. Autoclaving MOPS generates unknown yellow degradation products [1].
  - Filter Sterilize using a 0.22  $\mu\text{m}$  PES (Polyethersulfone) membrane.

## Diagram 2: Buffer Preparation Logic



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Caption: Decision tree for buffer preparation. Method C is preferred for sensitive biological applications.

## Part 6: Emergency Response & First Aid

In the event of exposure, immediate action mitigates irritation risks.

Exposure Route	Immediate Action	Clinical Note
Eyes	Rinse cautiously with water for 15 minutes. Remove contact lenses.	Alkaline particulate can cause corneal abrasion.
Skin	Wash with soap and water. Remove contaminated clothing.	Prolonged contact may cause dermatitis.
Inhalation	Move to fresh air.[5][6]	If wheezing occurs, oxygen may be required.
Ingestion	Rinse mouth. Drink 1-2 glasses of water. Do NOT induce vomiting.	Low toxicity, but gastric distress is possible.

Fire Fighting:

- MOPS emits toxic fumes under fire conditions: Carbon oxides, Nitrogen oxides (NOx), Sulfur oxides (SOx).
- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]

## References

- Good, N. E., et al. (1966).[1][10] Hydrogen ion buffers for biological research. *Biochemistry*, 5(2), 467-477. [\[Link\]](#)

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